

SKF-96365 as a TRPC Channel Blocker: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Skf 96365

Cat. No.: B1663603

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Abstract

SKF-96365 is an imidazole derivative widely utilized in cellular biology and pharmacology as an inhibitor of Transient Receptor Potential Canonical (TRPC) channels. Initially identified as a blocker of receptor-mediated calcium entry (RMCE) and store-operated calcium entry (SOCE), its primary application in research has been to probe the function of TRPC-mediated cation influx.^{[1][2][3]} However, a significant body of evidence demonstrates that SKF-96365 is a non-selective compound with numerous off-target effects, necessitating careful experimental design and cautious interpretation of results. This guide provides an in-depth technical overview of SKF-96365, including its mechanism of action, inhibitory concentrations, detailed experimental protocols, and a critical discussion of its off-target activities.

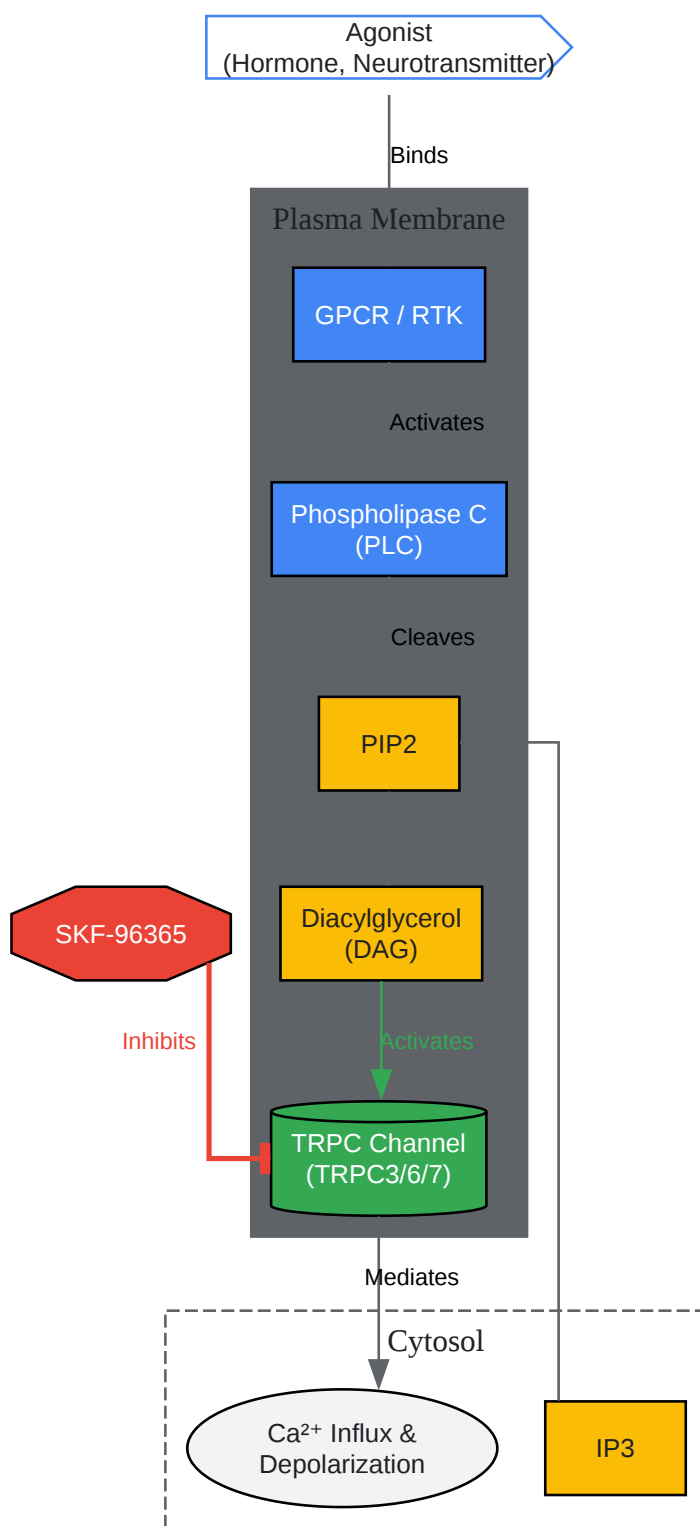
Mechanism of Action and Signaling Pathway

TRPC channels are a family of non-selective cation channels that are crucial downstream effectors of G-protein coupled receptors (GPCRs) and receptor tyrosine kinases (RTKs).^{[4][5]} ^[6] The canonical activation pathway involves the stimulation of phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into diacylglycerol (DAG) and inositol 1,4,5-trisphosphate (IP3).^{[4][6][7]}

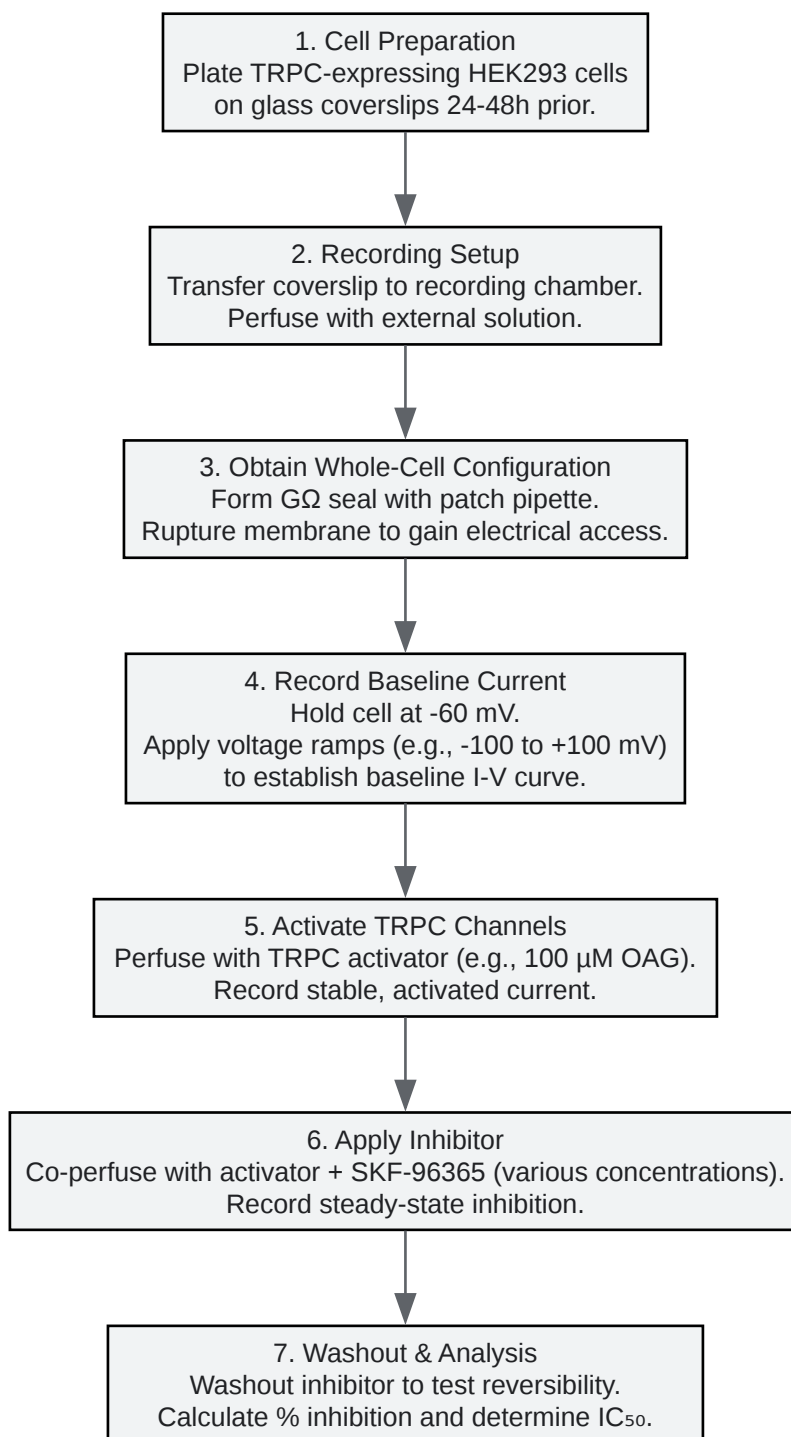
- DAG-mediated activation: TRPC3, TRPC6, and TRPC7 are directly activated by DAG.^{[4][7]}

- Store-operated activation: IP3 triggers calcium release from the endoplasmic reticulum (ER). The subsequent depletion of ER calcium stores activates certain TRPC channels, a process often involving the ER calcium sensor STIM1.[\[6\]](#)[\[8\]](#)

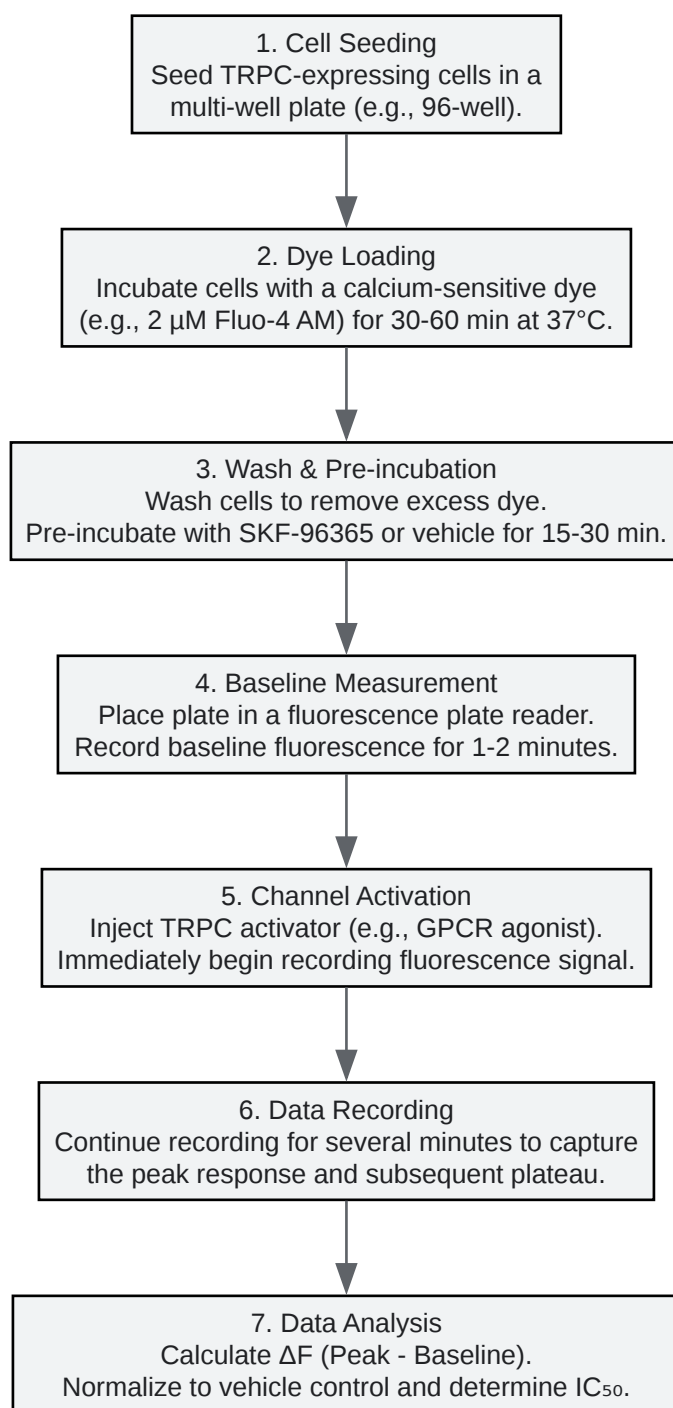
SKF-96365 is understood to inhibit TRPC channels directly, thereby blocking the influx of Ca^{2+} and other cations that results from these activation pathways.



Canonical TRPC Channel Activation and Inhibition by SKF-96365



Experimental Workflow: Patch-Clamp Electrophysiology



Experimental Workflow: Calcium Imaging Assay

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- To cite this document: BenchChem. [SKF-96365 as a TRPC Channel Blocker: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663603#skf-96365-as-a-trpc-channel-blocker]

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